

An In-depth Technical Guide to the Environmental Fate of Diphenamid Herbicide

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenamid (N,N-dimethyl-2,2-diphenylacetamide) is a selective, pre-emergent acetamide herbicide historically used for the control of annual grasses and some broadleaf weeds in a variety of agricultural and horticultural settings.^[1] Understanding its environmental fate is crucial for assessing its ecological impact and ensuring its safe use. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the degradation, mobility, and persistence of **Diphenamid** in the environment. It includes quantitative data, detailed experimental protocols, and visual representations of key processes to support research and professional activities in environmental science and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **Diphenamid** is presented in the table below. These properties are fundamental to understanding its behavior and transport in the environment.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ NO	[2]
Molecular Weight	239.31 g/mol	[2]
Appearance	Colorless to off-white crystals	[2]
Melting Point	134.5 - 135.5 °C	[2]
Water Solubility	260 mg/L at 27 °C	
Vapor Pressure	3 x 10 ⁻⁸ mmHg	
Log P (Octanol-Water Partition Coefficient)	2.17	

Environmental Fate Summary

Diphenamid is characterized by moderate persistence in soil, with its dissipation being primarily driven by microbial degradation. It exhibits moderate mobility in soil, and its potential to leach into groundwater is a consideration. In aquatic environments, biodegradation is also the main route of degradation, as hydrolysis and photolysis in sunlight are not significant processes. Due to its low vapor pressure, volatilization from soil or water surfaces is not a major dissipation pathway.

Degradation

Biodegradation in Soil

The primary mechanism for **Diphenamid** degradation in soil is microbial metabolism. The rate of biodegradation is influenced by soil type, organic matter content, moisture, and temperature. Repeated applications of **Diphenamid** can lead to accelerated degradation, suggesting the adaptation of soil microbial communities.

Half-Life in Soil:

The persistence of **Diphenamid** in soil, often expressed as its half-life ($T_{1/2}$), can vary significantly. In a study conducted on five different Chinese soils, the half-life in unsterilized soil ranged from 187.3 to 247.5 days. In contrast, in sterilized soils, the half-life was significantly

longer, ranging from 577.5 to 630.0 days, highlighting the critical role of microorganisms in its breakdown.

Soil Type	Organic Matter (%)	Clay (%)	Half-Life (T _{1/2}) in Unsterilized Soil (days)	Half-Life (T _{1/2}) in Sterilized Soil (days)	Reference
A	4.22	28.12	187.3	577.5	
B	3.60	18.62	210.0	-	
C	3.01	22.17	216.6	-	
D	2.86	20.21	223.5	-	
E	1.72	13.52	247.5	630.0	

Photodegradation in Water

While photolysis by natural sunlight is not considered a major degradation pathway for **Diphenamid** in water, studies using artificial UV light have shown that it can be degraded. Homogeneous photolysis with UVC (254 nm) irradiation can lead to 100% degradation of the parent compound, although mineralization to CO₂ is inefficient. Heterogeneous photocatalysis using TiO₂/UVA (350 nm) shows a lower degradation of the parent compound but a higher degree of mineralization.

Abiotic Degradation

Diphenamid is stable to hydrolysis under environmentally relevant pH conditions. It is, however, susceptible to decomposition by strong acids and alkalis.

Mobility and Transport

Adsorption/Desorption in Soil

The movement of **Diphenamid** in soil is largely controlled by its adsorption to soil particles. The primary factors influencing its adsorption are organic matter and clay content. The adsorption of **Diphenamid** in various soils is well-described by the Freundlich equation.

Soil Adsorption Coefficients:

Soil Type	Organic Matter (%)	Clay (%)	Freundlich Adsorption Coefficient (K _f) (μg ¹⁻ⁿ mL ⁿ /g)	1/n	Reference
A	4.22	28.12	0.55	0.906	
B	3.60	18.62	0.47	0.885	
C	3.01	22.17	0.36	0.933	
D	2.86	20.21	0.23	1.064	
E	1.72	13.52	0.14	1.086	

Leaching Potential

Diphenamid is considered to be slightly to moderately mobile in soils. Its mobility is inversely correlated with organic matter and clay content. The mobility factor (R_f), determined by soil thin-layer chromatography, provides a measure of its leaching potential.

Soil Mobility Factor:

Soil Type	Organic Matter (%)	Clay (%)	Mobility Factor (R _f)	Mobility Class	Reference
A	4.22	28.12	0.10	Slightly mobile	
B	3.60	18.62	0.21	Slightly mobile	
C	3.01	22.17	0.36	Moderately mobile	
D	2.86	20.21	0.46	Moderately mobile	
E	1.72	13.52	0.56	Moderately mobile	

Key Degradation Pathways

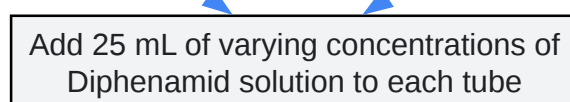
The primary degradation pathway for **Diphenamid** in the environment is a stepwise demethylation process mediated by microorganisms.



Preparation



Experiment



Shake for 24 hours at 25°C
to reach equilibrium

Centrifuge to separate soil
and supernatant

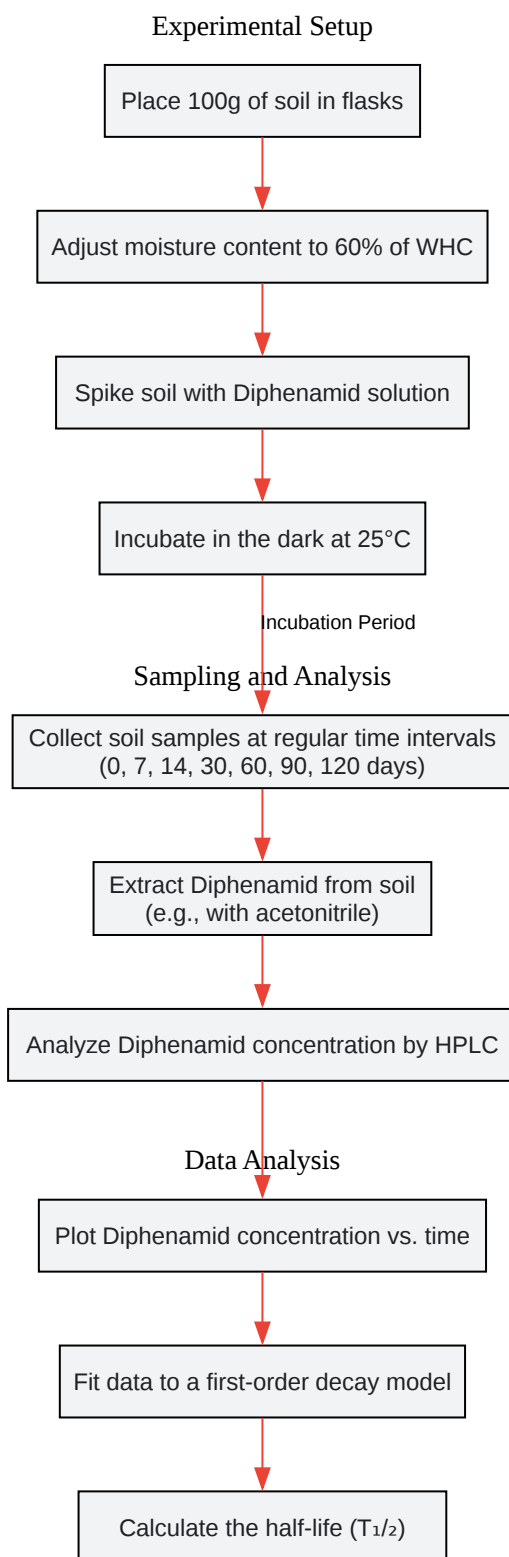
Analysis

Filter supernatant

Analyze Diphenamid concentration
in supernatant by HPLC

Calculate amount of Diphenamid
adsorbed to soil

Plot Freundlich isotherm
(logQ vs logC)



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References

- 1. epa.gov [epa.gov]
- 2. researchgate.net [researchgate.net]
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